

Flavonoid Profile of Robinia pseudoacacia Heartwood: A Technical Guide

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Compound of Interest

Compound Name: (+)-Dihydorobinetin

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This technical guide provides an in-depth overview of the flavonoid profile of Black Locust (Robinia pseudoacacia) heartwood, a rich source of bioactive phenolic compounds. This document details the major flavonoids present, their quantitative analysis, comprehensive experimental protocols for their extraction and characterization, and insights into their biological activities.

Core Flavonoid Constituents

The heartwood of Robinia pseudoacacia is distinguished by its high concentration of flavonoids, primarily dihydorobinetin and its oxidation product, robinetin. These compounds are largely responsible for the wood's notable natural durability and resistance to decay. While these two are the most abundant, other phenolic compounds, including resveratrol and piceatannol, have also been identified, contributing to the heartwood's complex chemical profile and biological activity.

Quantitative Analysis of Major Flavonoids

Various studies have quantified the flavonoid content in R. pseudoacacia heartwood, with yields varying based on the extraction method and solvent system employed. The following tables summarize the quantitative data from multiple research efforts, offering a comparative look at the efficiency of different extraction protocols.

Table 1: Total Phenolic and Flavonoid Content in Robinia pseudoacacia Heartwood Extracts

Extraction Method	Solvent	Total Phenolics (mg/g dry wood)	Total Flavonoids (mg/g dry wood)	Reference
Soxhlet	90% Acetone (v/v)	38.7	-	Vek et al. (2019)
Maceration (stirred)	90% Acetone (v/v)	-	-	Vek et al. (2019)
Sonication	90% Acetone (v/v)	-	-	Vek et al. (2019)
Supercritical Fluid Extraction	CO2:EtOH:H2O (80:16:4)	-	49.2	Atwi-Ghaddar et al.

Table 2: Quantitative Yields of Dihydrorobinetin and Robinetin

Extraction Method	Solvent	Dihydrorobinetin (mg/g dry wood)	Robinetin (mg/g dry wood)	Reference
Maceration (stirred, 24h)	Acetone	16.7	4.97	Vek et al.[1]
Supercritical Fluid Extraction	CO2:EtOH:H2O	38.46	-	Atwi-Ghaddar et al.[1]
Maceration (stirred, 4h)	Ethanol-water	16.93	3.79	Vek et al.[1]
Maceration (24h)	Methanol:water (1:1)	32.3	7.8	Sanz et al.[1]

Experimental Protocols

This section provides detailed methodologies for the extraction and analysis of flavonoids from *R. pseudoacacia* heartwood, synthesized from various scientific studies.

Sample Preparation

- **Source Material:** Obtain heartwood from mature *Robinia pseudoacacia* trees.
- **Drying:** Air-dry the wood samples to a constant weight at room temperature.
- **Grinding:** Grind the dried heartwood into a fine powder (e.g., to pass through a 0.5 mm screen) to increase the surface area for extraction.

Extraction Methodologies

Soxhlet extraction is a highly efficient method for exhaustive extraction.

- **Apparatus:** Soxhlet extractor, round-bottom flask, condenser.
- **Solvent:** Acetone, ethanol, or methanol, often in aqueous solutions (e.g., 90% v/v).^[2]
- **Procedure:**
 - Place a known quantity of powdered heartwood (e.g., 10 g) in a cellulose thimble.
 - Position the thimble inside the Soxhlet extractor.
 - Fill the round-bottom flask with the chosen solvent (e.g., 250 mL).
 - Heat the flask to the boiling point of the solvent.
 - Allow the extraction to proceed for a set number of cycles or a specific duration (e.g., 8 hours).^[3]
 - After extraction, concentrate the solvent using a rotary evaporator to obtain the crude extract.

UAE is a rapid extraction method that utilizes acoustic cavitation to enhance mass transfer.

- **Apparatus:** Ultrasonic bath or probe sonicator.

- Solvent: Ethanol (e.g., 60% v/v) is often optimal.[\[4\]](#)
- Procedure:
 - Combine the powdered heartwood with the solvent in a flask at a specific solid-to-liquid ratio (e.g., 1:10 g/mL).[\[4\]](#)
 - Place the flask in the ultrasonic bath or immerse the probe.
 - Sonicate at a controlled temperature (e.g., 59°C) for a defined period (e.g., 30 minutes).[\[4\]](#)
 - Filter the mixture to separate the extract from the solid residue.
 - Concentrate the extract as needed.

Maceration is a simple and scalable extraction technique.

- Apparatus: Erlenmeyer flask, magnetic stirrer.
- Solvent: Methanol, ethanol, or acetone, often with water.
- Procedure:
 - Suspend the powdered heartwood in the chosen solvent in a flask.
 - Continuously stir the mixture at room temperature for an extended period (e.g., 24 hours).[\[1\]](#)
 - Filter the extract and concentrate it to yield the crude extract.

Analytical Methodologies

HPLC-DAD is the primary method for the separation and quantification of dihydrorobinetin and robinetin.

- System: A standard HPLC system equipped with a diode-array detector.
- Column: A reversed-phase C18 column is typically used.[\[5\]](#)

- Mobile Phase: A gradient elution using a mixture of two solvents is common. For example:
 - Solvent A: 0.1% Formic acid in water.[5]
 - Solvent B: 0.1% Formic acid in methanol.[5]
- Gradient Program: A typical gradient might be: 0-40 min, 35-100% B; 40-45 min, 100% B; 45-52 min, 100-35% B; 52-60 min, 35% B.[5]
- Flow Rate: 1.0 mL/min.[5]
- Detection: Monitor at wavelengths specific to the flavonoids of interest (e.g., 280 nm for dihydrorobinetin and 366 nm for robinetin).[6]
- Quantification: Use external standards of purified dihydrorobinetin and robinetin to create calibration curves for accurate quantification.

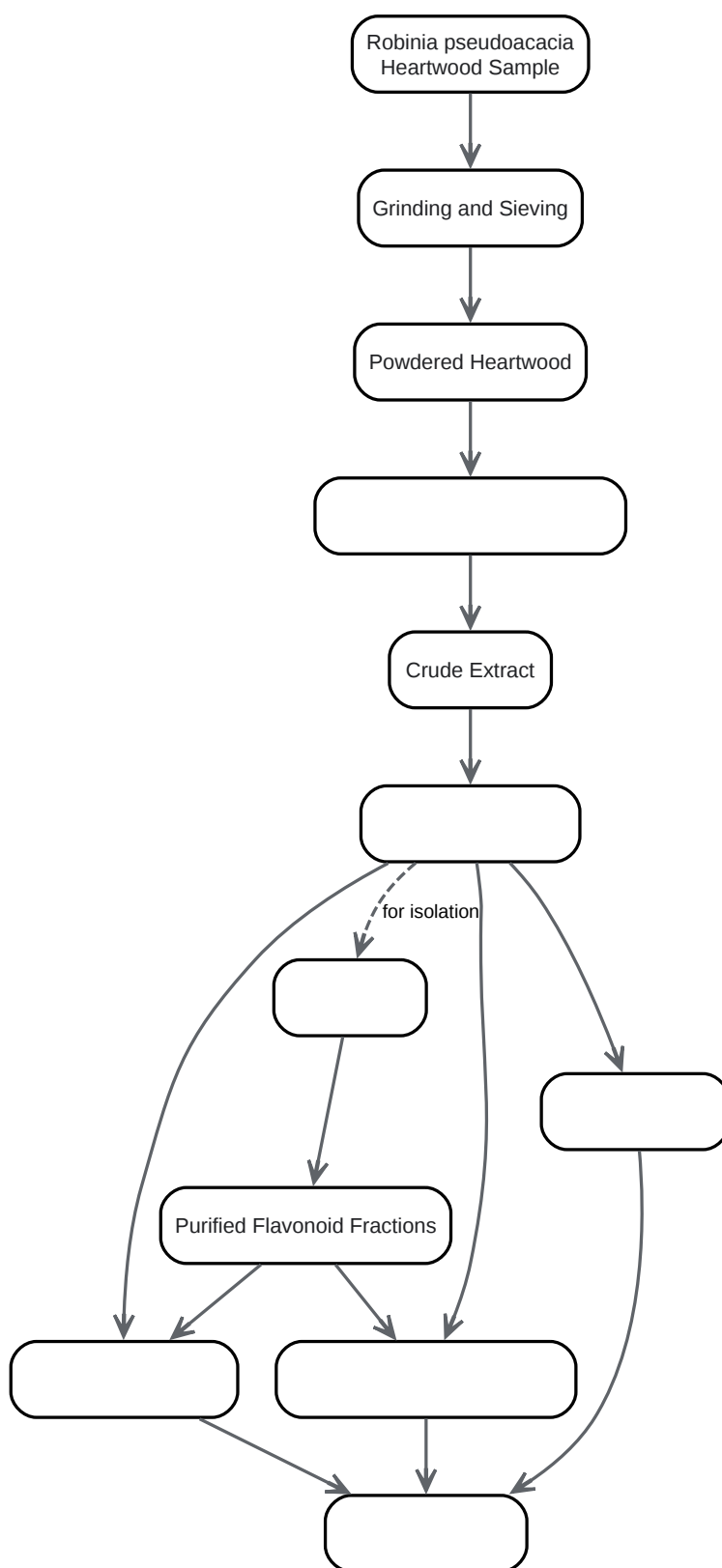
GC-MS is useful for identifying a broader range of volatile and semi-volatile compounds in the heartwood extract, often after derivatization.

- System: A gas chromatograph coupled to a mass spectrometer.
- Column: A non-polar or semi-polar capillary column (e.g., HP-5MS).
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).[7]
- Temperature Program: An example program: initial temperature of 50°C for 5 min, then ramp to 250°C at 20°C/min, and hold at 250°C.[7]
- Injector Temperature: 250°C.[7]
- Ion Source: Electron Impact (EI) at 70 eV.[7]
- Identification: Compare the mass spectra of the detected compounds with spectral libraries (e.g., NIST) and reference compounds.[7]

Visualizations

Experimental Workflow

The following diagram illustrates a general workflow for the extraction and analysis of flavonoids from *Robinia pseudoacacia* heartwood.

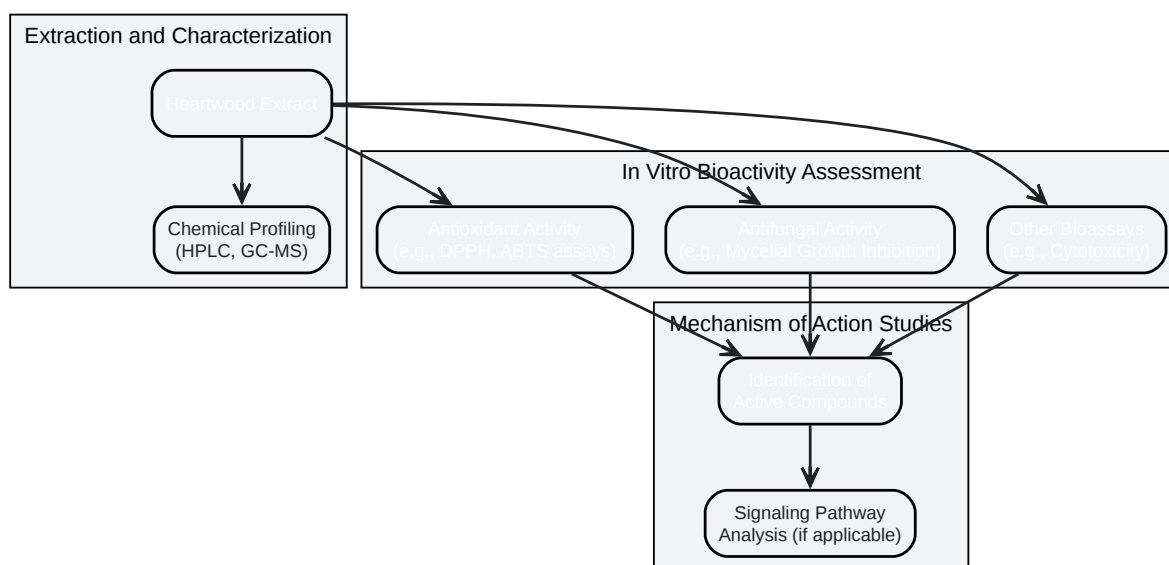


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Caption: Workflow for Flavonoid Extraction and Analysis.

Logical Relationship of Bioactivity Screening

This diagram outlines the logical progression from extraction to the evaluation of the biological activities of the heartwood extracts.



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Caption: Bioactivity Screening and Mechanistic Study Workflow.

Biological Activities

The flavonoids from *R. pseudoacacia* heartwood, particularly dihydrorobinetin and robinetin, are well-documented for their potent biological activities.

- **Antifungal Properties:** These flavonoids are major contributors to the high natural durability of the heartwood, exhibiting significant activity against a range of wood-decaying fungi.[8] The ethyl acetate fraction of heartwood extract has shown moderate antifungal activity.[9]

- Antioxidant Activity: The heartwood extracts are excellent free radical scavengers. The antioxidant capacity is strongly correlated with the total phenolic content.[9][10] The ethyl acetate fraction of the heartwood extract has demonstrated good antioxidant activity in DPPH assays.[9]

While specific signaling pathways for the heartwood flavonoids are not yet extensively elucidated in the literature, their structural similarities to other well-studied flavonoids like quercetin and myricetin suggest potential interactions with key cellular signaling pathways involved in inflammation and oxidative stress. Further research is warranted to explore these mechanisms in detail.

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References

- 1. researchgate.net [researchgate.net]
- 2. A Comprehensive Review of Robinetin: Distribution, Biological Activity and Pharmacokinetic Parameters - PMC [pmc.ncbi.nlm.nih.gov]
- 3. tandfonline.com [tandfonline.com]
- 4. mdpi.com [mdpi.com]
- 5. e-nps.or.kr [e-nps.or.kr]
- 6. researchgate.net [researchgate.net]
- 7. journals.sospublication.co.in [journals.sospublication.co.in]
- 8. researchgate.net [researchgate.net]
- 9. Antifungal and antioxidant activities of heartwood, bark, and leaf extracts of Robinia pseudoacacia :: BioResources [bioresources.cnr.ncsu.edu]
- 10. mdpi.com [mdpi.com]
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